

Health and safety risks of exposure to sodium dichromate dihydrate

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Compound of Interest

Compound Name: Sodium dichromate dihydrate

Cat. No.: B147847

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Technical Support Center: Sodium Dichromate Dihydrate

This technical support center provides essential health and safety information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **sodium dichromate dihydrate**.

Health and Safety Risks of Exposure

Sodium dichromate dihydrate is a highly toxic and carcinogenic substance that requires strict safety protocols.^{[1][2][3][4][5][6][7][8]} Exposure can occur through inhalation, ingestion, or skin contact.^[9]

Acute Health Effects:

- **Inhalation:** Can cause severe irritation to the respiratory tract, leading to coughing, shortness of breath, and potential ulceration and perforation of the nasal septum.^{[1][5][10]} In severe cases, it can be fatal.^{[2][6][7][8]}
- **Ingestion:** Toxic if swallowed, causing burns to the gastrointestinal tract, nausea, vomiting, and potential kidney and liver damage.^{[1][2][3][5][10]}
- **Skin Contact:** Corrosive, causing severe burns and ulcerations known as "chrome sores".^{[1][3][10]} It can be harmful if absorbed through the skin.^{[2][3][5]}

- Eye Contact: Causes severe eye burns and can lead to permanent damage or blindness.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[10\]](#)

Chronic Health Effects:

- Carcinogenicity: Classified as a human carcinogen, linked to an increased risk of lung cancer.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[11\]](#)
- Mutagenicity: May cause heritable genetic damage.[\[1\]](#)[\[3\]](#)
- Reproductive Toxicity: May impair fertility or harm an unborn child.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Sensitization: May cause skin and respiratory sensitization, leading to allergic reactions upon re-exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Organ Damage: Prolonged or repeated exposure can cause damage to the kidneys, liver, and respiratory system.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)

Permissible Exposure Limits

The following table summarizes the occupational exposure limits for hexavalent chromium (Cr(VI)) compounds.

Agency	Limit Type	Value	Notes
OSHA	PEL (Permissible Exposure Limit)	0.005 mg/m ³	8-hour time-weighted average [4]
ACGIH	TLV (Threshold Limit Value)	0.05 mg/m ³	8-hour time-weighted average (as water-soluble Cr(VI) compounds) [4] [5]
NIOSH	REL (Recommended Exposure Limit)	0.001 mg/m ³	10-hour time-weighted average [4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **sodium dichromate dihydrate**.

Protection Type	Recommendations
Eye/Face	Chemical splash goggles and a face shield.[1][3]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and protective clothing to prevent skin contact.[1][2][4]
Respiratory	Use in a chemical fume hood.[2] If ventilation is inadequate, a NIOSH-approved respirator with a dust cartridge is required.[1][12]

Troubleshooting Guides & FAQs

This section addresses common issues encountered during experiments involving **sodium dichromate dihydrate**.

FAQs: General Handling and Preparation

- Q1: My **sodium dichromate dihydrate** has become clumped and difficult to weigh. What should I do?
 - A1: **Sodium dichromate dihydrate** is deliquescent, meaning it absorbs moisture from the air.[1] Store it in a tightly sealed container in a cool, dry, well-ventilated area away from combustible materials.[1][2] If it has already clumped, it can be gently broken up in a fume hood, but be extremely careful to avoid generating dust.
- Q2: What is the best way to prepare a standard solution of **sodium dichromate dihydrate** for titration?
 - A2: To prepare a standard solution, accurately weigh the desired amount of ACS reagent grade **sodium dichromate dihydrate**, dissolve it in deionized water in a volumetric flask, and dilute to the mark.[12] For example, to prepare a stock solution, you can dissolve 5.0 g in water and dilute to 100 mL.[12]
- Q3: Can I use organic solvents to dissolve **sodium dichromate dihydrate**?

- A3: **Sodium dichromate dihydrate** is soluble in water and also soluble in methanol and ethanol.^[13] However, it is a strong oxidizing agent and can react violently with organic materials, especially in the presence of acid.^[8] Exercise extreme caution when using organic solvents.

Troubleshooting: Oxidation Reactions

- Q4: My oxidation of a primary alcohol to a carboxylic acid is incomplete. What could be the cause?
 - A4: Incomplete oxidation can be due to several factors:
 - Insufficient oxidant: Ensure you are using a sufficient molar excess of sodium dichromate.
 - Reaction time/temperature: The reaction may require longer heating or a higher temperature.
 - pH: The oxidation is typically carried out in acidic conditions (e.g., with sulfuric acid). Ensure the solution is sufficiently acidic.
- Q5: The color of my reaction mixture is not the expected green of Cr(III). What does this indicate?
 - A5: The final color of the chromium species can vary depending on the reaction conditions and the ligands present. While a green color is typical for Cr(III) ions, other colors like blue-green may be observed.^{[1][13]} An unexpected color could indicate the presence of intermediate chromium species or complex formation.
- Q6: How do I safely quench the excess sodium dichromate in my reaction?
 - A6: Excess sodium dichromate can be quenched by the careful, portion-wise addition of a reducing agent such as sodium bisulfite or sodium thiosulfate.^[14] This should be done in a fume hood with appropriate cooling, as the reaction can be exothermic.

Troubleshooting: Product Purification

- Q7: I'm having difficulty separating my organic product from the chromium salts after the reaction.
 - A7: Chromium salts can complicate purification. A common method is to perform a liquid-liquid extraction. After quenching the reaction, dilute with water and extract your product with an appropriate organic solvent. Washing the organic layer with water and then brine can help remove residual chromium salts. For polar products, other purification techniques like column chromatography may be necessary.[9]

FAQs: Waste Disposal

- Q8: What is the proper procedure for disposing of waste containing **sodium dichromate dihydrate**?
 - A8: All waste containing **sodium dichromate dihydrate** is considered hazardous waste. [1][2][15] It should be collected in a designated, sealed container.[2] The hexavalent chromium should be reduced to the less toxic trivalent chromium before disposal. This can be achieved by acidification followed by the addition of a reducing agent like sodium bisulfite or sodium thiosulfate.[1][14] Always follow your institution's specific hazardous waste disposal procedures.

Experimental Protocols

Protocol 1: Oxidation of a Secondary Alcohol to a Ketone

This protocol provides a general method for the oxidation of a secondary alcohol using **sodium dichromate dihydrate**.

Materials:

- Secondary alcohol
- **Sodium dichromate dihydrate**
- Sulfuric acid
- Water

- Organic solvent for extraction (e.g., diethyl ether)
- Sodium bisulfite (for quenching)
- Magnesium sulfate (for drying)

Methodology:

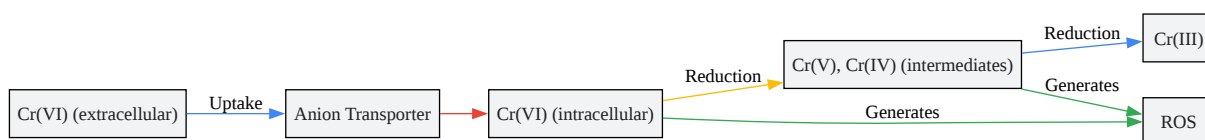
- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the secondary alcohol in a suitable solvent (e.g., acetone or a mixture of water and an organic solvent).
- In a separate beaker, prepare a solution of **sodium dichromate dihydrate** in water and slowly add the required amount of concentrated sulfuric acid while cooling in an ice bath.
- Slowly add the acidic dichromate solution to the alcohol solution with vigorous stirring. The reaction is exothermic, so control the rate of addition to maintain a moderate temperature.
- After the addition is complete, heat the reaction mixture to reflux for a specified time to ensure complete oxidation. The color of the solution should change from orange to green.
[\[16\]](#)
- Cool the reaction mixture to room temperature and then in an ice bath.
- Carefully quench the excess oxidant by the slow addition of a saturated solution of sodium bisulfite until the orange color is no longer present.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether).
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude ketone.
- Purify the crude product by distillation or column chromatography.

Signaling Pathways and Mechanisms of Toxicity

Hexavalent chromium (Cr(VI)), the active form in sodium dichromate, exerts its toxicity through complex cellular and molecular mechanisms.

Cellular Uptake and Reduction

Cr(VI) enters cells through anion transport channels.[4][17][18][19] Once inside, it is reduced to trivalent chromium (Cr(III)) via reactive intermediates like Cr(V) and Cr(IV).[15][17][20][21] This reduction process generates reactive oxygen species (ROS), leading to oxidative stress.[1][13][22]

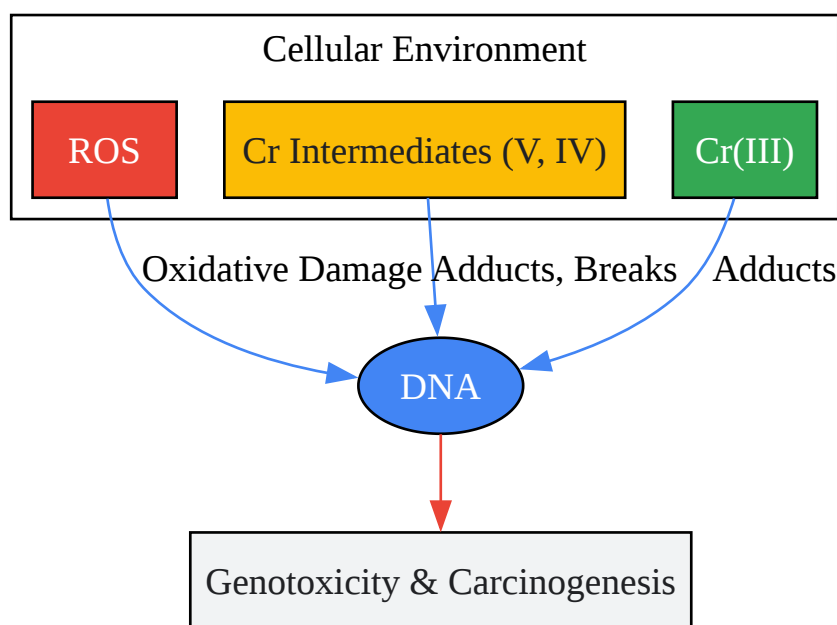


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Caption: Cellular uptake and reduction of hexavalent chromium.

DNA Damage and Carcinogenesis

The generated ROS and chromium intermediates can cause various forms of DNA damage, including single and double-strand breaks, DNA adducts, and oxidative base damage.[2][15][20] This genotoxicity is a key factor in the carcinogenicity of hexavalent chromium.[2]



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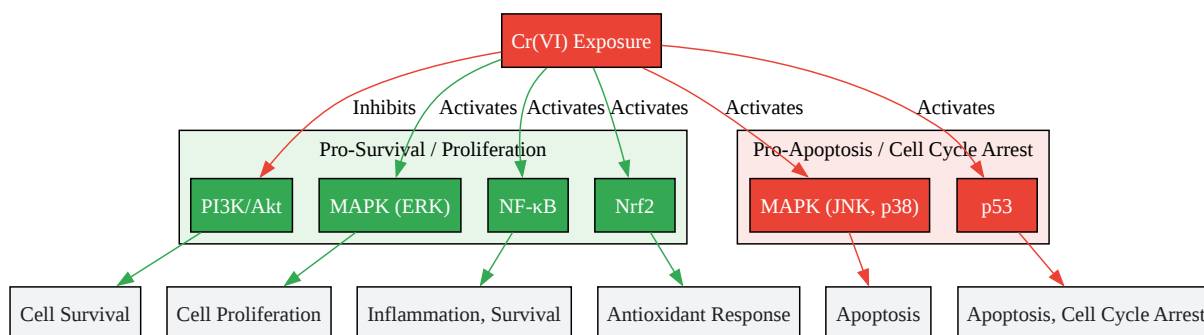
Caption: Mechanisms of Cr(VI)-induced DNA damage.

Apoptosis and Cell Survival Pathways

Hexavalent chromium exposure can trigger apoptosis (programmed cell death) through both intrinsic (mitochondrial) and extrinsic pathways.[23] It also affects key signaling pathways involved in cell survival and proliferation, such as:

- **PI3K/Akt Pathway:** Cr(VI) can inhibit the PI3K/Akt pathway, which is involved in cell survival, leading to increased apoptosis.[24][25][26]
- **MAPK Pathway:** Cr(VI) can activate various MAP kinases (ERK, JNK, p38), which play complex roles in both cell survival and apoptosis depending on the context.[3][27]
- **NF-κB Pathway:** Cr(VI) can activate the NF-κB pathway, which is involved in inflammatory responses and can promote cell survival.[6][7][11][27][28]
- **p53 Pathway:** DNA damage induced by Cr(VI) can lead to the activation of the p53 tumor suppressor protein, which can trigger cell cycle arrest or apoptosis.[10][12][14][22]

- Nrf2 Pathway: Cr(VI)-induced oxidative stress can activate the Nrf2 pathway, which upregulates the expression of antioxidant enzymes as a protective response.[8][29][30][31]



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Caption: Key signaling pathways affected by hexavalent chromium.

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